

A Technical Guide to Commercial D-Tryptophan-d5 for Advanced Research

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Compound of Interest

Compound Name: *H-D-Trp-OH-d5*

Cat. No.: *B1146675*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of commercially available D-Tryptophan-d5, a deuterated isotopologue of the non-proteinogenic amino acid D-tryptophan. This document serves as a vital resource for researchers in drug development, metabolomics, and pharmacokinetic studies, offering detailed information on supplier specifications, relevant experimental applications, and associated metabolic pathways.

Commercial Supplier Specifications

The procurement of high-quality, well-characterized D-Tryptophan-d5 is critical for the accuracy and reproducibility of experimental results. Several reputable suppliers offer this compound for research purposes. The following table summarizes the key quantitative data available from prominent vendors. It is important to note that while chemical purity is often reported, detailed isotopic enrichment data may require consultation of the Certificate of Analysis (CoA) for a specific lot.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Purity/Enrichment
CymitQuimica (distributor for TRC)	D-Tryptophan-d5	1202359-57-6	$C_{11}H_7D_5N_2O_2$	209.26	>95% (HPLC)	Not specified on product page
Santa Cruz Biotechnology	D-Tryptophan-d5	1202359-57-6	$C_{11}H_7D_5N_2O_2$	209.26	Not specified	Not specified
Eurisotop (subsidiary of CIL)	D-TRYPTOPHAN (INDOLE-D5, 98%)	1202359-57-6	$C_{11}H_7D_5N_2O_2$	209.26	98%	Not explicitly defined as chemical or isotopic

Note: Data is subject to change and may vary by lot. Researchers are strongly encouraged to request and review the Certificate of Analysis from the supplier before purchase.

A Certificate of Analysis for the closely related DL-Tryptophan-d5 from Toronto Research Chemicals (TRC), distributed by LGC Standards, provides an example of isotopic distribution data that can be expected. For lot 4-MOZ-75-2, the normalized intensity of deuterated species was reported as: d0 = 0.05%, d1 = 0.20%, d2 = 0.93%, d3 = 9.06%, d4 = 34.53%, and d5 = 55.22%^[1]. This level of detail is crucial for quantitative mass spectrometry-based applications.

Experimental Applications and Protocols

D-Tryptophan-d5 is a valuable tool in various research applications, primarily serving as an internal standard for mass spectrometry and as a tracer for metabolic studies. Its utility stems from its chemical identity to D-tryptophan, with the increased mass due to deuterium substitution allowing for its distinction from the endogenous, non-labeled compound.

Use as an Internal Standard in Mass Spectrometry

Rationale: In quantitative analysis using techniques like Liquid Chromatography-Mass Spectrometry (LC-MS), an internal standard is essential to correct for variations in sample preparation, injection volume, and instrument response. A stable isotope-labeled compound like D-Tryptophan-d5 is the ideal internal standard as it co-elutes with the analyte of interest (D-Tryptophan) and exhibits identical ionization efficiency, but is distinguishable by its mass-to-charge ratio (m/z).

General Protocol for Quantification of D-Tryptophan in Biological Samples:

- Preparation of Standard Solutions:
 - Prepare a stock solution of D-Tryptophan-d5 in a suitable solvent (e.g., methanol or water with 0.1% formic acid).
 - Prepare a series of calibration standards containing known concentrations of unlabeled D-Tryptophan.
 - Spike a fixed concentration of the D-Tryptophan-d5 internal standard into each calibration standard and the unknown biological samples.
- Sample Preparation:
 - Precipitate proteins from the biological matrix (e.g., plasma, serum, tissue homogenate) by adding a cold organic solvent (e.g., acetonitrile or methanol).
 - Vortex and centrifuge the samples to pellet the precipitated proteins.
 - Collect the supernatant for analysis.
- LC-MS/MS Analysis:
 - Inject the prepared samples onto a suitable liquid chromatography column (e.g., a C18 reversed-phase column) for separation.
 - Use a mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode to detect the parent-to-fragment ion transitions for both unlabeled D-Tryptophan and D-Tryptophan-d5.

- Generate a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the calibration standards.
- Determine the concentration of D-Tryptophan in the unknown samples by interpolating their peak area ratios on the calibration curve.

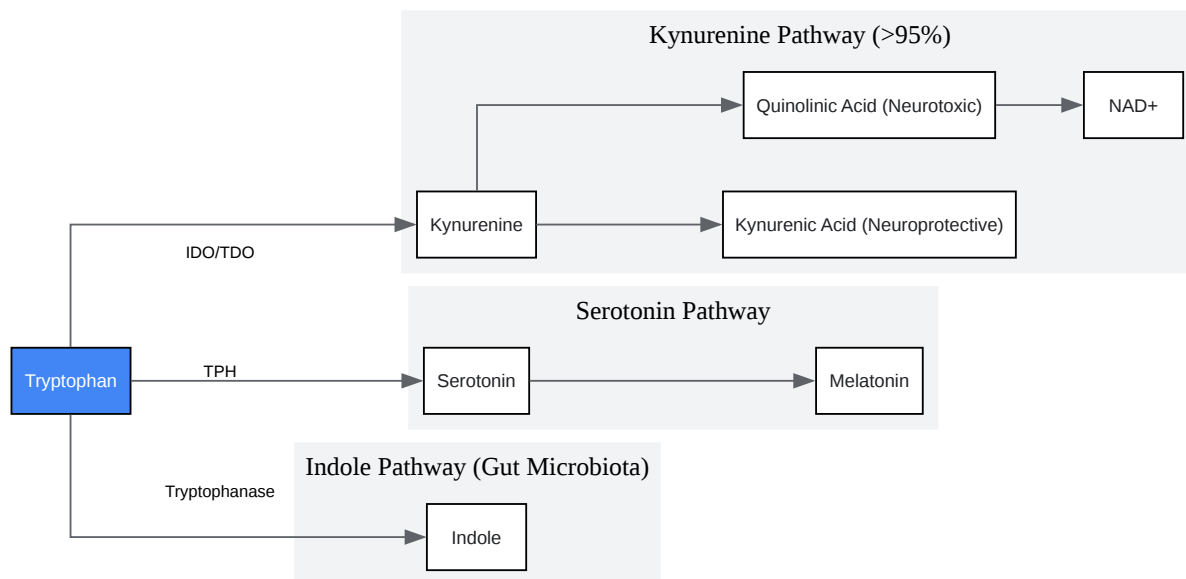
Metabolic Tracer Studies

Rationale: D-Tryptophan-d5 can be administered to in vivo or in vitro models to trace its metabolic fate. By tracking the appearance of the deuterium label in downstream metabolites, researchers can elucidate metabolic pathways and quantify flux. This is particularly relevant for studying the distinct metabolism of D-tryptophan compared to its L-enantiomer.

Metabolic Pathways of Tryptophan

Tryptophan metabolism is complex, with three major pathways: the kynurenine pathway, the serotonin pathway, and the indole pathway (mediated by gut microbiota). While the majority of L-tryptophan is metabolized via the kynurenine pathway, the metabolic fate of D-tryptophan is less understood but is of significant interest in pharmacology and toxicology. D-amino acid oxidase is a key enzyme in the metabolism of D-amino acids.

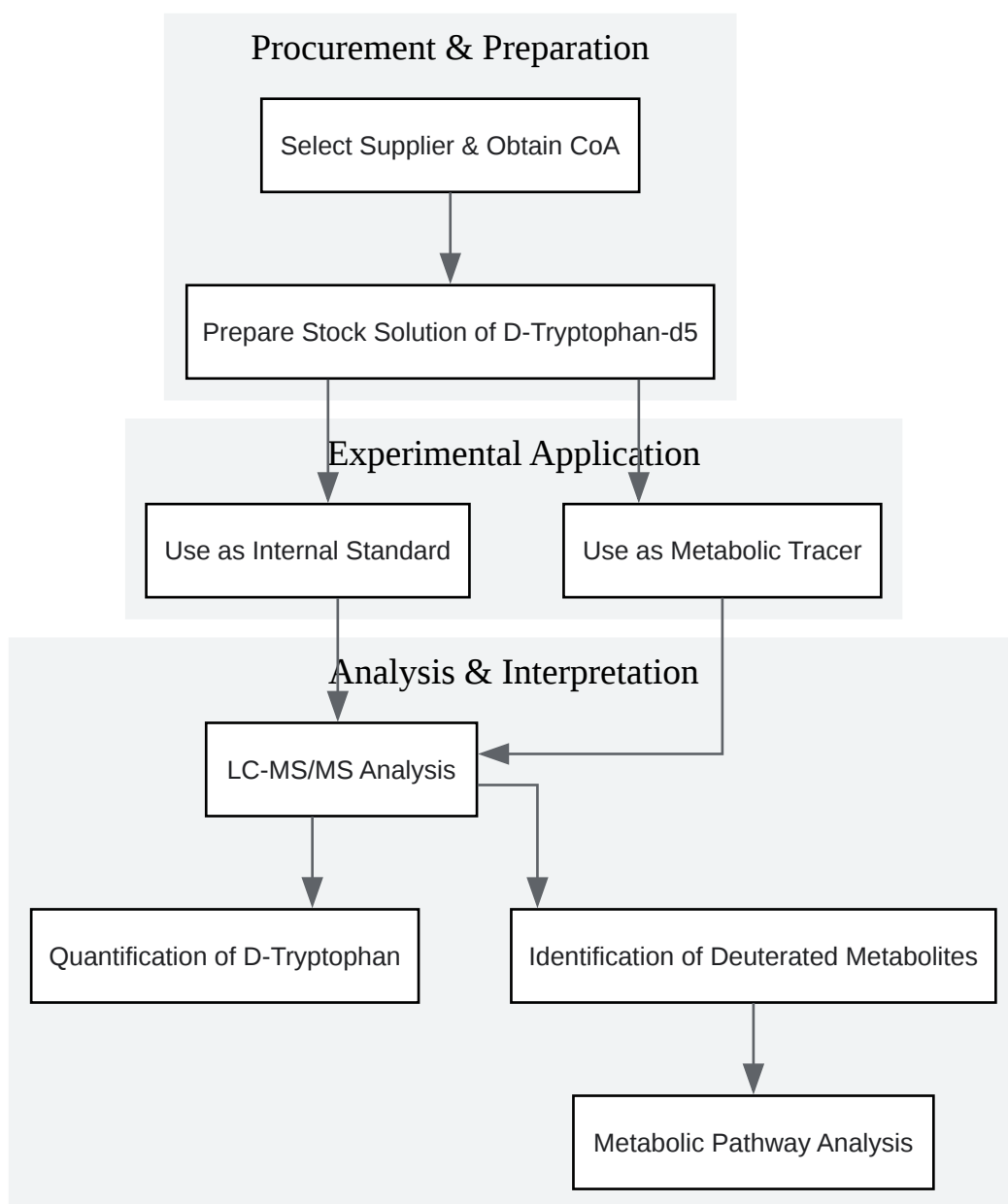
Below are diagrams illustrating the general tryptophan metabolic pathways. While these pathways primarily depict the metabolism of L-tryptophan, the introduction of D-Tryptophan-d5 as a tracer allows for the investigation of which of these or alternative pathways are utilized by the D-enantiomer.



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Caption: Overview of the major tryptophan metabolic pathways.

The following diagram illustrates a logical workflow for utilizing D-Tryptophan-d5 in a research setting, from procurement to data analysis.



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References

- 1. assets.lgcstandards.com [assets.lgcstandards.com]
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